

Essential Safety and Operational Guide for 5-Bromo-2-iodo-M-xylene

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Compound of Interest

Compound Name: 5-Bromo-2-iodo-M-xylene

Cat. No.: B1273149

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Disclaimer: This document provides essential safety and logistical information for handling **5-Bromo-2-iodo-M-xylene** based on its known hazards and general best practices for halogenated aromatic compounds. This guide is intended for researchers, scientists, and drug development professionals. Always consult the specific Safety Data Sheet (SDS) provided by the manufacturer before handling this chemical and adhere to your institution's safety protocols.

Hazard Identification and Personal Protective Equipment (PPE)

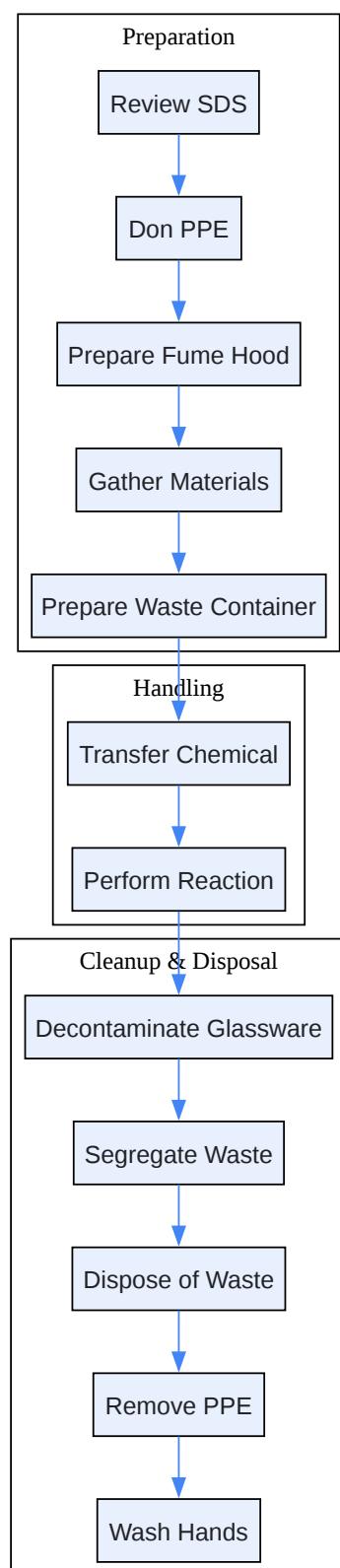
5-Bromo-2-iodo-M-xylene is classified as a hazardous substance. Based on available safety data, it is known to cause skin irritation and serious eye irritation, and may cause respiratory irritation.^[1] Proper use of Personal Protective Equipment (PPE) is mandatory to minimize exposure and ensure personal safety.

Table 1: Recommended Personal Protective Equipment (PPE)

| Protection Type | Recommended Equipment | Rationale |
|-----------------|---|--|
| Eye and Face | Chemical safety goggles and a face shield | Protects against splashes and vapors that can cause serious eye damage. |
| Skin | Chemical-resistant gloves (e.g., Nitrile rubber, Neoprene, or Viton®), chemically resistant lab coat or apron, and closed-toe shoes | Prevents skin contact, which can lead to irritation. It is crucial to select gloves with appropriate breakthrough times for halogenated aromatic compounds. ^[2] |
| Respiratory | Work in a certified chemical fume hood | Minimizes inhalation of vapors, which can cause respiratory tract irritation. ^{[2][3]} If a fume hood is not available or ventilation is inadequate, a NIOSH-approved respirator with organic vapor cartridges is required. |

Safe Handling and Operational Workflow

Adherence to a strict operational workflow is critical when handling **5-Bromo-2-iodo-M-xylene** to ensure a safe laboratory environment.



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References

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